

Strontium Selenide: A Technical Overview of its Core Physical Properties

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Compound of Interest

Compound Name: Strontium selenide

Cat. No.: B072170

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This technical guide provides an in-depth analysis of the fundamental physical properties of **strontium selenide** (SrSe), specifically its melting point and density. The information is tailored for researchers, scientists, and professionals in the field of drug development who may utilize strontium-containing compounds or require precise material characterization.

Data Presentation: Physical Properties

The core physical properties of **strontium selenide** are summarized in the table below. The data has been compiled from various reputable sources to ensure accuracy and provide a comparative overview.

Property	Value	Units	Citations
Melting Point	1600	°C	[1][2][3][4][5][6][7][8]
	2912	°F	[7]
Density	4.38	g/cm ³	[1][4][7]
	4.5	g/cm ³	[9][10]
	4.54	g/cm ³	[2][5]
	4540	kg/m ³	[3][11]

Experimental Protocols

While specific experimental protocols for the determination of melting point and density of **strontium selenide** are not detailed in the surveyed literature, the synthesis of the compound is a critical precursor to these measurements. The primary methods for preparing **strontium selenide** are outlined below.

Method 1: Reduction of Strontium Selenate

One established method for the synthesis of **strontium selenide** involves the reduction of strontium selenate.

- Procedure: Strontium selenate (SrSeO_4) is treated with hydrogen gas (H_2) at an elevated temperature of 600 °C. The hydrogen acts as a reducing agent, removing the oxygen atoms from the selenate to yield **strontium selenide** (SrSe) and water (H_2O) as a byproduct.

Method 2: Reaction in Liquid Ammonia

An alternative synthesis route involves the direct reaction of the elemental constituents in a non-aqueous solvent.

- Procedure: Strontium metal (Sr) is reacted with hydrogen selenide (H_2Se) in a liquid ammonia (NH_3) solvent. This method allows for a controlled reaction at lower temperatures compared to the solid-state reduction method.

Method 3: Novel Aqueous Synthesis

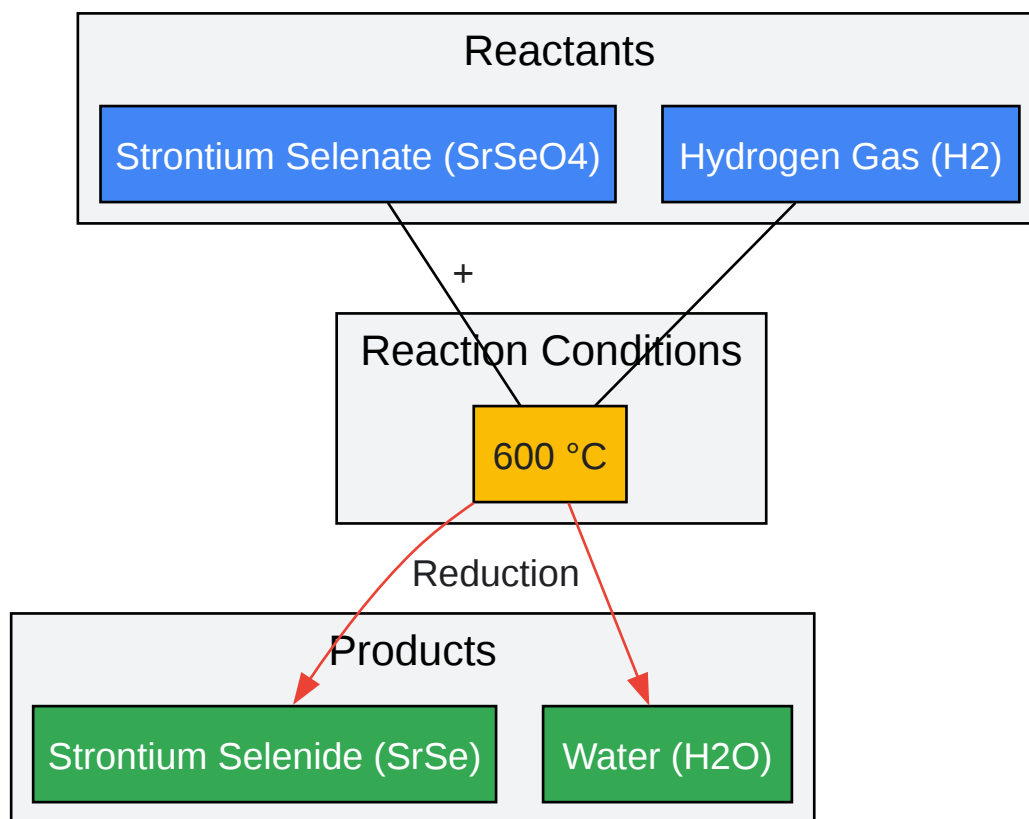
A more recent methodology has been developed for the synthesis of nanostructured **strontium selenide** in an aqueous environment.

- Procedure: This method involves the reduction of elemental selenium powder in a solution containing rongalite (sodium hydroxymethanesulfinate) and ammonium hydroxide.^[12] This creates a selenium ionic solution. Subsequently, an aqueous solution of a strontium salt, such as strontium chloride (SrCl_2), is introduced, leading to the precipitation of **strontium selenide**.^[12]

Visualization of Synthesis Pathway

The following diagram illustrates the logical workflow for the synthesis of **strontium selenide** via the reduction of strontium selenate, as described in the experimental protocols.

Synthesis of Strontium Selenide



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Caption: Workflow for the synthesis of **Strontium Selenide**.

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